Technical Guide: Methyl 3-bromo-4-fluoro-2-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 3-bromo-4-fluoro-2-methylbenzoate*
Cat. No.:	*B12436018*

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CAS: 1380305-66-7 | Formula: $C_9H_8BrFO_2$ | M.W.: 247.06 g/mol [1][2]

Executive Summary & Scaffold Analysis

Methyl 3-bromo-4-fluoro-2-methylbenzoate is a trisubstituted benzene scaffold primarily utilized as a regioselective building block in the synthesis of small-molecule pharmaceuticals, particularly kinase inhibitors and protein degraders (PROTACs).

Its value lies in its "Crowded Core" architecture:

- C1 (Ester): A masking group for carboxylic acids, allowing lipophilicity during early synthesis steps and serving as a latent anchor for heterocycle formation (e.g., benzimidazoles, quinazolinones).
- C2 (Methyl): Provides steric bulk that can lock the conformation of downstream biaryl systems (atropisomerism control) and block metabolic oxidation at the ortho-position.
- C3 (Bromine): A sterically hindered handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig). Its position between the methyl and fluoro groups makes it chemically distinct but

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challenging to access.

- C4 (Fluorine): Modulates pKa and metabolic stability, while also serving as a potential site for nucleophilic aromatic substitution (

) if the ring is sufficiently electron-deficient.

Chemical Properties & Characterization

Property	Value/Description
Appearance	White to off-white crystalline solid or viscous oil
Boiling Point	~280–290°C (Predicted)
Density	~1.5 g/cm³
LogP	~2.9 (Lipophilic)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Flash Point	>110°C

Spectroscopic Signature (Expected):

- ^{1}H NMR ($CDCl_3$): Distinct singlet for ester methyl (~3.9 ppm), singlet for aryl methyl (~2.6 ppm). The aromatic region will show two doublets (or a multiplet system) corresponding to the C5 and C6 protons, showing ortho-coupling (~8 Hz) and H-F coupling.
- ^{19}F NMR: Single peak around -100 to -120 ppm, split by adjacent protons.

Synthetic Pathways & Manufacturing

Accessing the 3-bromo-4-fluoro-2-methyl core is non-trivial due to the directing effects of the existing substituents. Direct bromination of 4-fluoro-2-methylbenzoate often yields the thermodynamically favored C5-bromo isomer due to steric crowding at C3.

Route A: Directed Ortho-Lithiation (High Precision)

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For research-grade purity, a directed metalation strategy is preferred to overcome steric hindrance.

- Precursor: 4-Fluoro-2-methylbenzoic acid.[2]
- Protection: Conversion to an oxazoline or amide to direct lithiation.
- Lithiation: Treatment with s-BuLi or LDA at -78°C. The directing group and the fluorine atom synergistically direct lithiation to the C3 position.
- Quench: Addition of a bromine source (

  or NBS).
- Esterification: Hydrolysis and methylation.

Route B: Sandmeyer Approach (Industrial Scalability)

This route avoids cryogenic conditions and uses robust aniline chemistry.

- Nitration: Nitration of 4-fluoro-2-methylbenzoic acid yields the 3-nitro isomer (ortho to F, meta to COOH).
- Reduction:

  or catalytic hydrogenation to the aniline.
- Bromination (Sandmeyer): Diazotization (

) followed by

  .
- Esterification: Fischer esterification with MeOH/

  .

Detailed Protocol: Esterification of the Acid Intermediate

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Use this protocol if starting from the carboxylic acid precursor (3-bromo-4-fluoro-2-methylbenzoic acid).

Reagents:

- Precursor Acid (1.0 eq)
- Methanol (Solvent/Reactant, 10-20 volumes)
- Thionyl Chloride (

  , 1.5 eq) or Sulfuric Acid (Catalytic)

Procedure:

- Setup: Charge a dry round-bottom flask with the carboxylic acid and anhydrous methanol under

  atmosphere.
- Activation: Cool to 0°C. Add

  dropwise over 30 minutes. (Caution: Exothermic, gas evolution).
- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LCMS.
- Workup: Cool to room temperature. Concentrate in vacuo to remove excess MeOH.
- Neutralization: Dissolve residue in EtOAc and wash with saturated

  (2x) and brine (1x).
- Isolation: Dry over

  , filter, and concentrate. Purify via silica gel chromatography if necessary (Gradient: 0-10% EtOAc in Hexanes).

Functionalization & Reactivity Profile

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The molecule's reactivity is defined by the orthogonal reactivity of its three functional handles.

Reactivity Map (Graphviz)

The following diagram illustrates the primary transformation pathways for CAS 1380305-66-7.

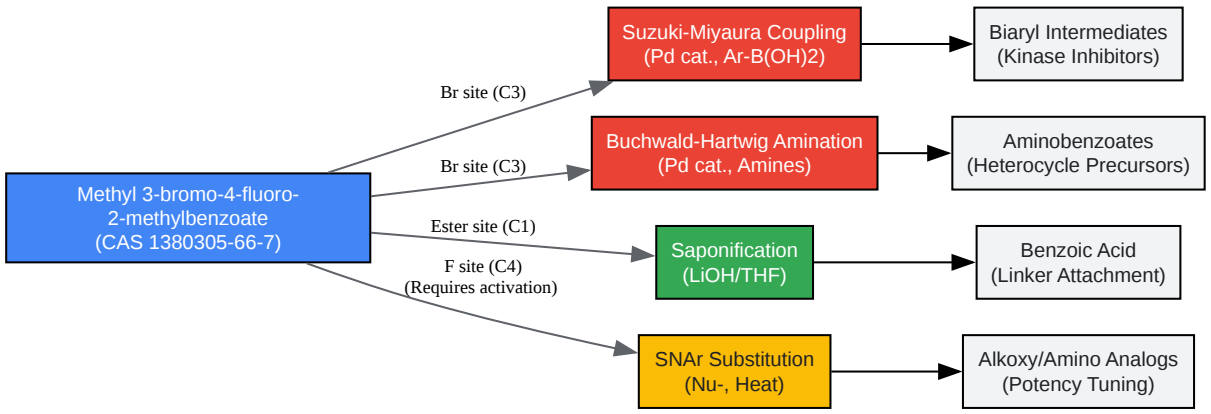

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Figure 1: Functional group transformation map highlighting the orthogonality of the Br, F, and Ester handles.

Key Reaction: Suzuki-Miyaura Coupling

Due to the steric hindrance of the ortho-methyl group, standard conditions often fail.

- Optimized Catalyst: Use highly active systems like

  or Buchwald precatalysts (e.g., XPhos Pd G2) to facilitate oxidative addition at the crowded C3 position.

- Base Selection:

  is often superior to carbonates in sterically demanding couplings.

- Solvent: Dioxane/Water (4:1) at 90–100°C.

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Applications in Drug Discovery

This scaffold is frequently observed in the patent literature for:

- Kinase Inhibitors: The 2-methyl-3-substituted motif mimics the hinge-binding region of many ATP-competitive inhibitors. The fluorine atom can interact with backbone amides or protect the ring from metabolic epoxidation.
- mTORC Inhibitors: Analogs (e.g., dimethyl variants) have been cited in the synthesis of mTOR complex inhibitors, where the benzoate serves as the core linker between the hinge binder and the solvent-exposed tail.
- Isoquinoline Synthesis: The ester and the adjacent bromine allow for cyclization reactions (e.g., Sonogashira coupling followed by cyclization) to form isoquinolines or isocoumarins.

Safety & Handling (SDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocols:

- Engineering Controls: Use only in a chemical fume hood.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store in a cool, dry place (2-8°C recommended for long-term stability) under inert gas (

  or Ar) to prevent hydrolysis.

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References

- PubChem. "Methyl 4-bromo-2-fluoro-3-methylbenzoate (Isomer Comparison)." National Library of Medicine. [Link]
- Google Patents. "Method for producing 3-bromo-4-fluoro-benzoic acid (US4393232A).

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Sources

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- 2. 3-Bromo-4-fluoro-2-methylbenzoic acid | Benchchem [benchchem.com]
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